

In-Depth Technical Profile of 1-Cyclohexyl-2-methyl-2-propanol

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Compound of Interest

Compound Name: 1-Cyclohexyl-2-methyl-2-propanol

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This document provides a detailed overview of the fundamental molecular characteristics of **1-Cyclohexyl-2-methyl-2-propanol**, a tertiary alcohol with applications in organic synthesis and as a potential building block in medicinal chemistry.

Molecular Identity and Weight

1-Cyclohexyl-2-methyl-2-propanol is an organic compound with the chemical formula $C_{10}H_{20}O$.^{[1][2][3][4]} Its structure consists of a cyclohexane ring attached to a 2-methyl-2-propanol group. The molecular weight of this compound has been determined to be approximately 156.27 g/mol .^{[1][3][5]}

Calculation of Molecular Weight

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The standard atomic weights for carbon, hydrogen, and oxygen are defined by IUPAC as intervals, reflecting natural isotopic abundance variations.^{[6][7]} For practical purposes, conventional atomic weights are often used.^[8]

Table 1: Atomic Weight Data

| Element | Symbol | Count | Standard Atomic Weight Interval | Conventional Atomic Weight |
|----------|--------|-------|--|-------------------------------|
| Carbon | C | 10 | [12.0096, 12.0116][7][9] | 12.011[10] |
| Hydrogen | H | 20 | [1.00784, 1.00811][7][11] [12] | 1.008[8] |
| Oxygen | O | 1 | [15.99903, 15.99977][7][13] [14] | 15.999[15] |

Table 2: Molecular Weight Calculation

| Element | Count | Conventional Atomic Weight | Total Mass (g/mol) |
|----------|-------|-------------------------------|----------------------|
| Carbon | 10 | 12.011 | 120.11 |
| Hydrogen | 20 | 1.008 | 20.16 |
| Oxygen | 1 | 15.999 | 15.999 |
| Total | | 156.269 | |

The calculated molecular weight of 156.269 g/mol is consistent with experimentally determined and database-reported values.[5] The NIST Chemistry WebBook lists the molecular weight as 156.2652 g/mol .[1][2]

Structural Information

The chemical structure of **1-Cyclohexyl-2-methyl-2-propanol** is foundational to its chemical properties and reactivity.

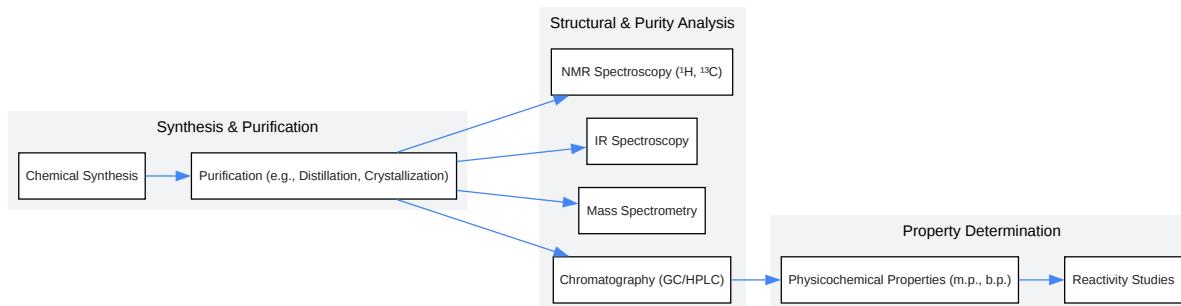
Caption: 2D representation of **1-Cyclohexyl-2-methyl-2-propanol**.

Further Research and Experimental Protocols

While this document focuses on the core molecular properties, further research into **1-Cyclohexyl-2-methyl-2-propanol** would involve various experimental protocols. A comprehensive investigation would necessitate:

- Spectroscopic Analysis: Detailed protocols for Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) to confirm the chemical structure, Infrared (IR) spectroscopy to identify functional groups (such as the hydroxyl group), and Mass Spectrometry (MS) to determine the mass-to-charge ratio and fragmentation patterns.
- Chromatographic Purity Assessment: Methodologies for Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to determine the purity of the compound.
- Physicochemical Property Determination: Experimental procedures to measure properties such as boiling point, melting point, and solubility in various solvents.
- Reactivity Studies: Protocols for conducting reactions to investigate the chemical reactivity of the tertiary alcohol, for example, in esterification or dehydration reactions.

The following diagram illustrates a generalized workflow for the chemical characterization of a compound like **1-Cyclohexyl-2-methyl-2-propanol**.



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Caption: Generalized workflow for chemical characterization.

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